

Physical properties of 2-Cyclopropylethanol (boiling point, density)

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Compound of Interest		
Compound Name:	2-Cyclopropylethanol	
Cat. No.:	B145733	Get Quote

Technical Guide: Physical Properties of 2-Cyclopropylethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2- Cyclopropylethanol** (CAS No. 2566-55-4), a valuable intermediate in organic synthesis. The data presented is curated for professionals in research and development who require accurate physical constants for process design, reaction modeling, and quality control.

Core Physical Properties

The boiling point and density are fundamental physical constants that are critical for the handling, purification, and reaction scale-up of **2-Cyclopropylethanol**. The experimentally determined values for these properties are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	137-138 °C	At 760 mmHg
127.3 °C	At 760 mmHg	
Density	0.975 g/cm³ (Predicted)	Standard Conditions
1.0 g/cm ³	Standard Conditions	



Experimental Protocols for Property Determination

While specific experimental documentation for **2-Cyclopropylethanol** is not publicly detailed, the following are standard, internationally recognized methodologies for determining the boiling point and density of organic liquids.

Boiling Point Determination (Distillation Range)

Methodology: The boiling point of **2-Cyclopropylethanol** is determined following a procedure analogous to the ASTM D1078 Standard Test Method for Distillation Range of Volatile Organic Liquids.[1][2][3][4]

Principle: This method ascertains the distillation range of a liquid by measuring the temperature of the vapor as the liquid is distilled under controlled conditions.

Detailed Procedure:

- A measured volume of 2-Cyclopropylethanol is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is monitored with a calibrated thermometer.
- The initial boiling point is recorded as the temperature at which the first drop of distillate falls from the condenser.
- The final boiling point is the maximum temperature recorded during the distillation.
- The boiling range provides an indication of the purity of the substance. For a pure compound like **2-Cyclopropylethanol**, this range is expected to be narrow.

Density Determination

Methodology: The density of **2-Cyclopropylethanol** is determined using a method consistent with the OECD Guideline 109 for the Testing of Chemicals: Density of Liquids and Solids.[5][6] [7][8]

Principle: This guideline outlines several methods for density determination. The most common for liquids are the hydrometer, oscillating densitometer, and pycnometer methods.[5][8] The



pycnometer method is highly accurate and suitable for this compound.

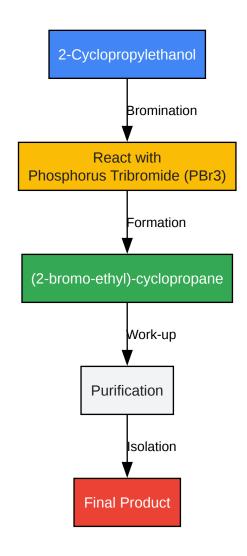
Detailed Procedure (Pycnometer Method):

- A pycnometer, a glass flask with a precise volume, is thoroughly cleaned, dried, and weighed empty.
- The pycnometer is then filled with 2-Cyclopropylethanol, ensuring no air bubbles are trapped.
- The filled pycnometer is brought to a constant, known temperature in a water bath.
- The pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Synthetic Workflow: A Key Application

2-Cyclopropylethanol serves as a precursor in the synthesis of other valuable cyclopropane derivatives. A notable application is its conversion to (2-bromo-ethyl)-cyclopropane. The logical workflow for this synthesis is depicted below.





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Caption: Synthesis of (2-bromo-ethyl)-cyclopropane.

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